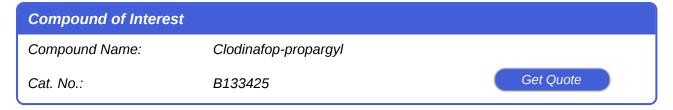


Application Notes and Protocols for the Analysis of Clodinafop-Propargyl in Soil

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Clodinafop-propargyl** is a selective post-emergence herbicide used for controlling annual grass weeds in cereal crops.[1] Its persistence and potential impact on soil ecosystems and subsequent crops necessitate reliable and efficient analytical methods for its monitoring in soil matrices.[2][3][4] **Clodinafop-propargyl** rapidly degrades in soil to its major metabolite, clodinafop acid.[2][5][6] Therefore, analytical methods often target both the parent compound and its primary metabolite. This document provides detailed application notes and protocols for the extraction and purification of **clodinafop-propargyl** and its metabolites from soil for subsequent analysis by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

Data Presentation: Comparison of Analytical Methods

The following table summarizes the performance of various methods for the determination of **clodinafop-propargyl** and its metabolites in soil.



Method	Analyte(s)	Extracti on Solvent <i>l</i> Techniq ue	Purificat ion/Clea nup	Analytic al Techniq ue	Recover y (%)	LOQ/LO D	Referen ce
Method 1	Clodinafo p- propargyl & Clodinafo p acid	Ethyl acetate	Liquid- liquid partitioni ng with 0.1 N KOH, followed by acidificati on and re- extractio n with ethyl acetate	HPLC- PDA	Not Specified	Not Specified	[7]
Method 2	CGA 193469 (Clodinaf op acid) & CGA 153433	Acetone- buffer pH 3	Solid Phase Extractio n (SPE) with C-18 cartridge, followed by liquid- liquid partitioni ng	HPLC- UV	Not Specified	0.05 mg/kg (practical)	[8]
Method 3	CGA 184927 (Clodinaf op- propargyl	Acidic acetone and basic aqueous solutions	Derivatiz ation with diazomet hane	GC/MS	Not Specified	Not Specified	[9]



) & CGA 193469 (Clodinaf op acid)	(shaking and sonicatio n)					
Method 4	CGA 193469 (Clodinaf op acid) & CGA 153433	Acetone/ buffer pH 3	Liquid- liquid extractio n with hexane- diethyl ether and dichloro methane	HPLC- UV	Not Specified	0.005 mg/kg (practical)	[10]
Method 5	CGA 302371 (UE Metabolit e)	Acetone/ water (pH 3) (shaking and sonicatio n)	Filtration	LC/MS or LC/MS/M S	82%	LOQ: 0.005 ppm, LOD: 0.001 ppm	[11][12]
Method 6 (General Pesticide s)	21 pesticide s	Acetonitri le (QuEChE RS)	Dispersiv e SPE (dSPE) with PSA/C18	LC- MS/MS	>70% for most analytes	Not specified for clodinafo p- propargyl	[13]
Method 7 (On-line SPE)	Clodinafo p- propargyl	On-line micro solid- phase extractio n with electrosp un polyamid		HPLC	63-95%	LOQ: 6 μg L ⁻¹ , LOD: 2 μg L ⁻¹ (for water samples)	[14]



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Experimental Protocols

Protocol 1: Extraction and Purification using Liquid-Liquid Extraction (LLE) for HPLC-PDA Analysis

This protocol is based on the methodology described by Singh et al. (2004) and is suitable for the analysis of **clodinafop-propargyl** and its acid metabolite.[7]

- 1. Sample Preparation:
- Collect representative soil samples from the field (e.g., 0-20 cm depth).
- Air-dry the soil, powder it, and pass it through a 2 mm sieve to ensure homogeneity.
- 2. Extraction:
- Weigh 20 g of the prepared soil sample into a 250 ml Erlenmeyer flask.
- Add 1-2 drops of ammonia, mix well, and let it stand at room temperature for 1 hour.
- Add 100 ml of ethyl acetate and shake on a horizontal shaker for 30 minutes.
- Filter the extract through a Buchner funnel under vacuum.
- Repeat the extraction of the soil residue with another 100 ml of ethyl acetate and filter.
- Combine the filtrates and concentrate to approximately 2 ml using a rotary vacuum evaporator.
- 3. Hydrolysis and Purification:
- Dissolve the residue from step 2.6 in 50 ml of 0.1 N aqueous KOH.



- Heat the solution at 60°C in a water bath for 30 minutes to hydrolyze the clodinafoppropargyl to clodinafop acid.
- Cool the mixture and neutralize to pH 7 with 1 N HCl.
- Transfer the neutralized solution to a 250 ml separatory funnel and add 100 ml of water.
- Partition the aqueous solution three times with 50 ml of ethyl acetate each time.
- Combine the organic (ethyl acetate) layers and dry over anhydrous sodium sulfate.
- Evaporate the solvent to dryness using a rotary evaporator.
- 4. Final Sample Preparation for HPLC:
- Dissolve the final residue in a known volume (e.g., 1-2 ml) of acetonitrile.
- Filter the solution through a 0.20 μm membrane filter into an HPLC vial.
- The sample is now ready for injection into the HPLC system.

Protocol 2: Extraction and Solid-Phase Extraction (SPE) for HPLC-UV Analysis

This protocol is adapted from a method for the analysis of clodinafop acid (CGA 193469) and another metabolite (CGA 153433).[8]

- 1. Sample Preparation:
- Prepare a homogeneous soil sample as described in Protocol 1, step 1.
- 2. Extraction:
- Weigh 25 g of the soil subsample into a wide-mouth flask.
- Add 125 ml of an acetone-buffer pH 3 mixture (80:20 v/v).
- Shake for 15-30 minutes.



- Filter the suspension through a Buchner funnel with suction.
- Transfer the filter cake back to the flask, add 50 ml of the acetone-buffer mixture, and shake for another 5 minutes.
- Filter and combine the filtrates in a 250 ml volumetric flask. Adjust the volume to the mark with the acetone-buffer mixture.
- 3. Solid-Phase Extraction (SPE) Cleanup:
- Take a 5 ml aliquot of the extract (equivalent to 0.5 g of soil) and reduce the volume to ~1 ml using a gentle stream of air at ~40°C.
- Add buffer pH 3 to make up the volume to 10 ml.
- Condition a C-18 SPE cartridge by passing 3 ml each of methanol, water, and buffer pH 3 sequentially.
- Load the 10 ml sample extract onto the conditioned C-18 cartridge.
- Elute the metabolite CGA 153433 with 3 ml of a water-methanol mixture (50:50 v/v).
- Elute clodinafop acid (CGA 193469) with 3 ml of methanol.
- 4. Final Sample Preparation for HPLC:
- The collected fractions containing the analytes of interest can be further processed (e.g., solvent evaporation and reconstitution in mobile phase) before injection into the HPLC system.

Protocol 3: QuEChERS-based Extraction and dSPE Cleanup for LC-MS/MS Analysis

This protocol is a generalized QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method that can be adapted for the analysis of **clodinafop-propargyl** in soil.[13][15]

1. Sample Preparation:



 Weigh 10 g of soil with a known moisture content into a 50 ml centrifuge tube. If the soil is dry, add an appropriate amount of water to achieve ~70% moisture content and allow it to hydrate for 30 minutes.

2. Extraction:

- Add 10 ml of acetonitrile to the centrifuge tube.
- Add the appropriate QuEChERS extraction salts (e.g., for the AOAC 2007.01 method: 6 g anhydrous MgSO₄ and 1.5 g NaCl).
- Immediately cap and shake the tube vigorously for at least 2 minutes.
- Centrifuge for 5 minutes at ≥3000 rcf.
- 3. Dispersive SPE (dSPE) Cleanup:
- Transfer a 1 ml aliquot of the supernatant (acetonitrile layer) to a 2 ml dSPE tube containing a mixture of sorbents (e.g., PSA and C18 for general pesticide analysis).
- · Vortex the dSPE tube for 30 seconds.
- Centrifuge for 2 minutes at ≥5000 rcf.
- 4. Final Sample Preparation for LC-MS/MS:
- Take the purified supernatant and filter it through a 0.22 μm filter into an autosampler vial.
- The sample is now ready for analysis by LC-MS/MS.

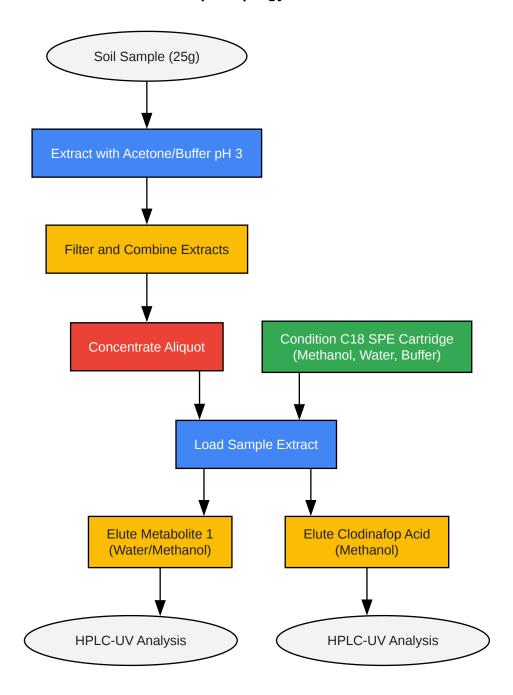
Visualizations





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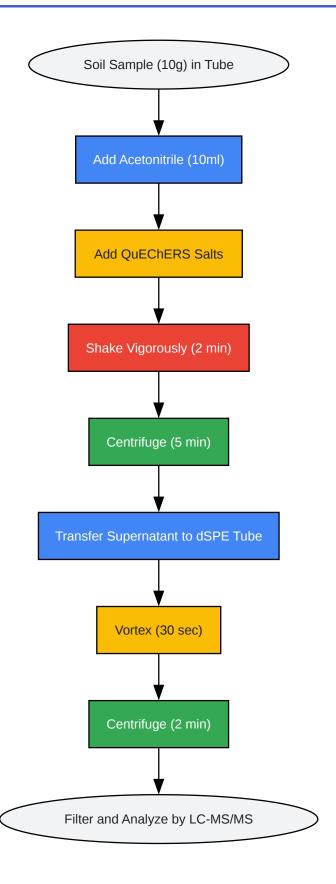
Caption: Workflow for LLE of Clodinafop-Propargyl from Soil.



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Caption: Workflow for SPE Cleanup of Clodinafop-Propargyl Metabolites.

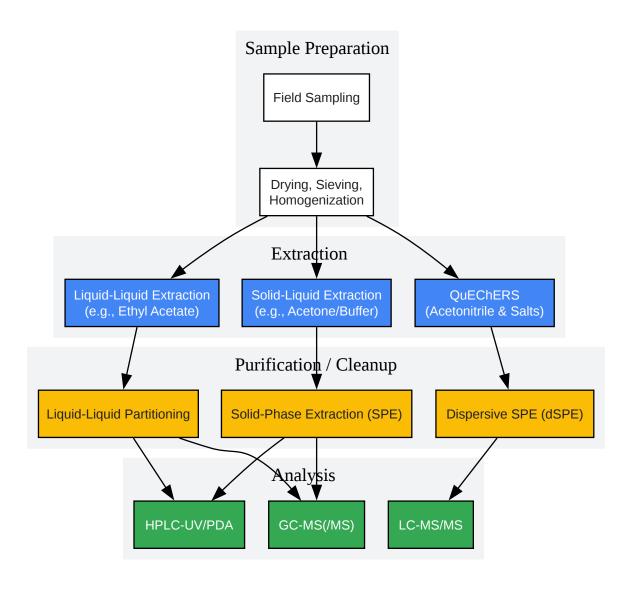




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Caption: QuEChERS Workflow for Pesticide Analysis in Soil.





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Caption: Logical Steps in **Clodinafop-Propargyl** Soil Analysis.

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